

Technical Guide: 17:0-22:4 PG-d5 Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0-22:4 PG-d5

CAS No.: 2342575-46-4

Cat. No.: B15558462

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the deuterated prostaglandin internal standard, **17:0-22:4 PG-d5**. The information presented is aggregated from publicly available data sheets and certificates of analysis from leading suppliers.

Compound Identification and Properties

17:0-22:4 PG-d5, with the systematic name 1-heptadecanoyl-2-docosatetraenoyl-sn-glycero(d5)-3-phospho-(1'-rac-glycerol) (sodium salt), is a high-purity, deuterated lipid standard essential for accurate quantification in lipidomics research.^[1] Its primary application is as an internal standard in mass spectrometry-based analytical methods, such as LC-MS, to correct for variations during sample preparation and analysis.^{[2][3]}

Table 1: Chemical and Physical Properties^{[1][4]}

Property	Value
Systematic Name	1-heptadecanoyl-2-docosatetraenoyl-sn-glycero(d5)-3-phospho-(1'-rac-glycerol)(sodium salt)
Molecular Formula	C45H75D5NaO10P
Formula Weight	840.12 g/mol
Exact Mass	839.57 Da
CAS Number	2342575-46-4
Purity	>99%
Physical State	Solution
Storage Temperature	-20°C
Stability	1 Year

Table 2: Elemental Composition^[4]

Element	Percentage
Carbon (C)	64.34%
Hydrogen (H) & Deuterium (D)	10.20%
Sodium (Na)	2.74%
Oxygen (O)	19.04%
Phosphorus (P)	3.69%

Experimental Protocols

While specific, proprietary experimental protocols for the quality control of **17:0-22:4 PG-d5** are not publicly disclosed by manufacturers, this section outlines the general methodologies employed for the characterization and purity assessment of similar lipid internal standards.

Purity Determination by Thin-Layer Chromatography (TLC)

Thin-Layer Chromatography is a common method for assessing the purity of lipid compounds.

- Stationary Phase: Silica gel plate.
- Mobile Phase: A solvent system capable of separating phospholipids, such as chloroform:methanol:water or chloroform:methanol:acetic acid in various ratios.
- Sample Preparation: The **17:0-22:4 PG-d5** standard is dissolved in a suitable organic solvent, typically the one it is supplied in (e.g., dichloromethane:methanol 1:1).
- Detection: The plate is visualized using a universal staining reagent like phosphomolybdic acid or a specific stain for phospholipids, followed by heating. The absence of secondary spots indicates high purity.

Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and structure of the lipid.

- Ionization Technique: Electrospray ionization (ESI) is typically used for phospholipids.
- Mass Analyzer: A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) is used to determine the exact mass of the parent ion.
- Fragmentation Analysis (MS/MS): Tandem mass spectrometry is employed to fragment the parent ion and analyze the resulting product ions. The fragmentation pattern provides structural information, confirming the identity of the fatty acid chains and the head group. For **17:0-22:4 PG-d5**, characteristic fragments would correspond to the neutral loss of the glycerol headgroup and the individual fatty acyl chains (17:0 and 22:4).

Concentration Verification

The concentration of the standard in solution is typically determined by gravimetric analysis, where a precise amount of the purified lipid is dissolved in a known volume of solvent.

Visualized Workflows and Pathways

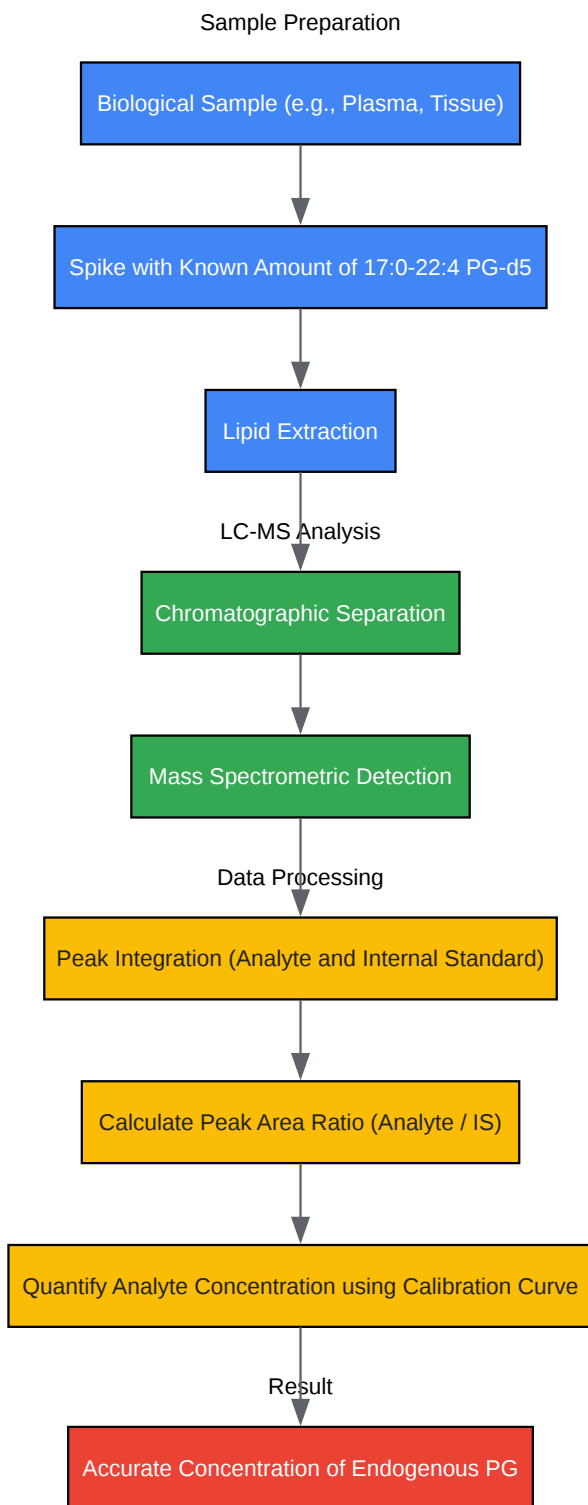
The following diagrams illustrate the analytical workflow for purity assessment and the logical relationship of using an internal standard in a quantitative lipidomics experiment.



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Caption: Analytical workflow for the synthesis and quality control of **17:0-22:4 PG-d5**.

Logical Workflow for Using 17:0-22:4 PG-d5 as an Internal Standard

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Caption: Use of **17:0-22:4 PG-d5** as an internal standard in a typical lipidomics workflow.

Applications in Research and Drug Development

17:0-22:4 PG-d5 is a critical tool for researchers in various fields:

- **Lipidomics:** It serves as an internal standard for the accurate quantification of phosphatidylglycerols (PGs) and other lipid species in complex biological matrices.
- **Drug Discovery and Development:** In pharmacokinetic and pharmacodynamic studies, deuterated standards are used to quantify the levels of drug candidates and their metabolites.
- **Clinical Research:** It can be used in the development of diagnostic assays for diseases associated with alterations in lipid metabolism.

The use of a deuterated internal standard like **17:0-22:4 PG-d5** is crucial for mitigating matrix effects and ensuring the accuracy and reproducibility of quantitative data in mass spectrometry.

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- To cite this document: BenchChem. [Technical Guide: 17:0-22:4 PG-d5 Certificate of Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558462/docs#technical-guide-17-0-22-4-pg-d5-certificate-of-analysis\]](https://www.benchchem.com/product/b15558462/docs#technical-guide-17-0-22-4-pg-d5-certificate-of-analysis)

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